

An In-depth Technical Guide to Glycerol-13C2 Applications in Studying Gluconeogenesis

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Compound of Interest

Compound Name: Glycerol-13C2

Cat. No.: B013024

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This guide provides a comprehensive overview of the application of stable isotope-labeled glycerol, specifically [2-¹³C]glycerol and [1,3-¹³C₂]glycerol, in the quantitative analysis of gluconeogenesis (GNG). Gluconeogenesis, the metabolic process of generating glucose from non-carbohydrate carbon substrates, is a critical pathway in maintaining blood glucose homeostasis, particularly during periods of fasting. Dysregulation of this pathway is a hallmark of metabolic diseases such as type 2 diabetes. Isotopic tracers are invaluable tools for elucidating the dynamics and regulation of this pathway.

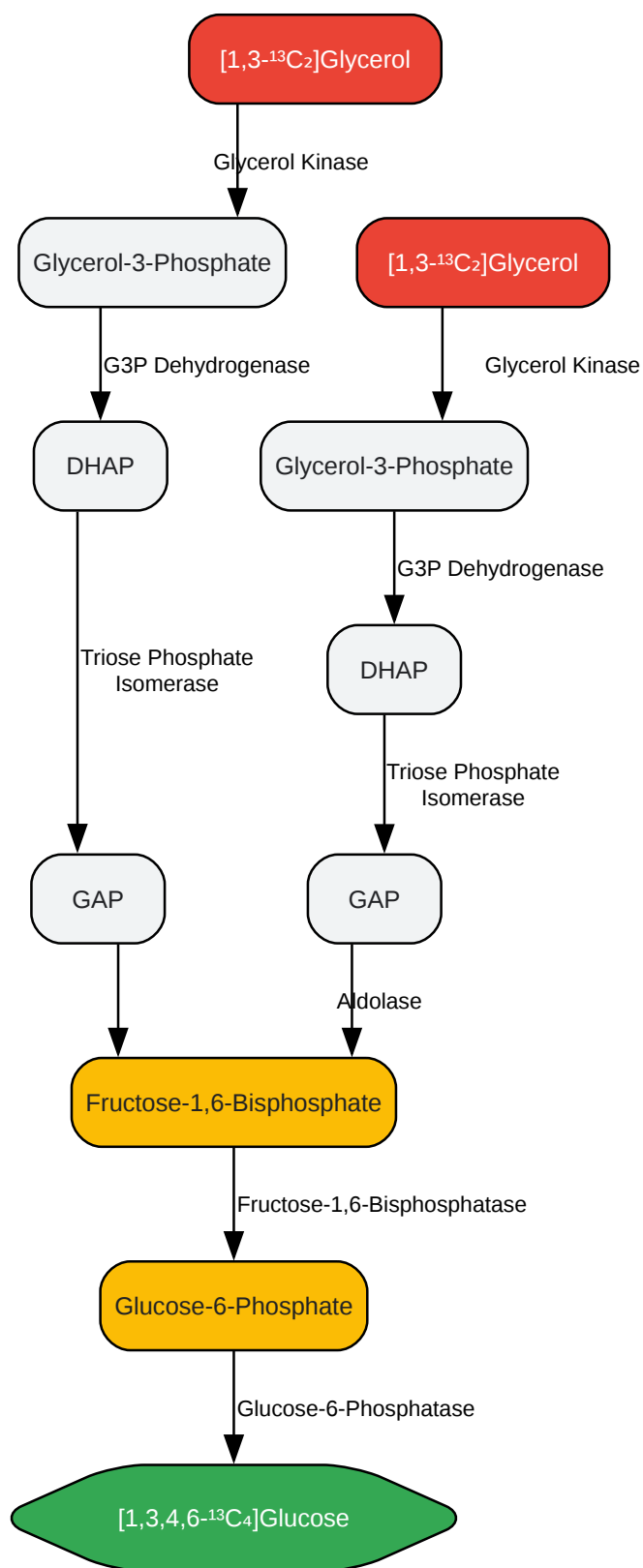
Core Principles: Tracing Carbon from Glycerol to Glucose

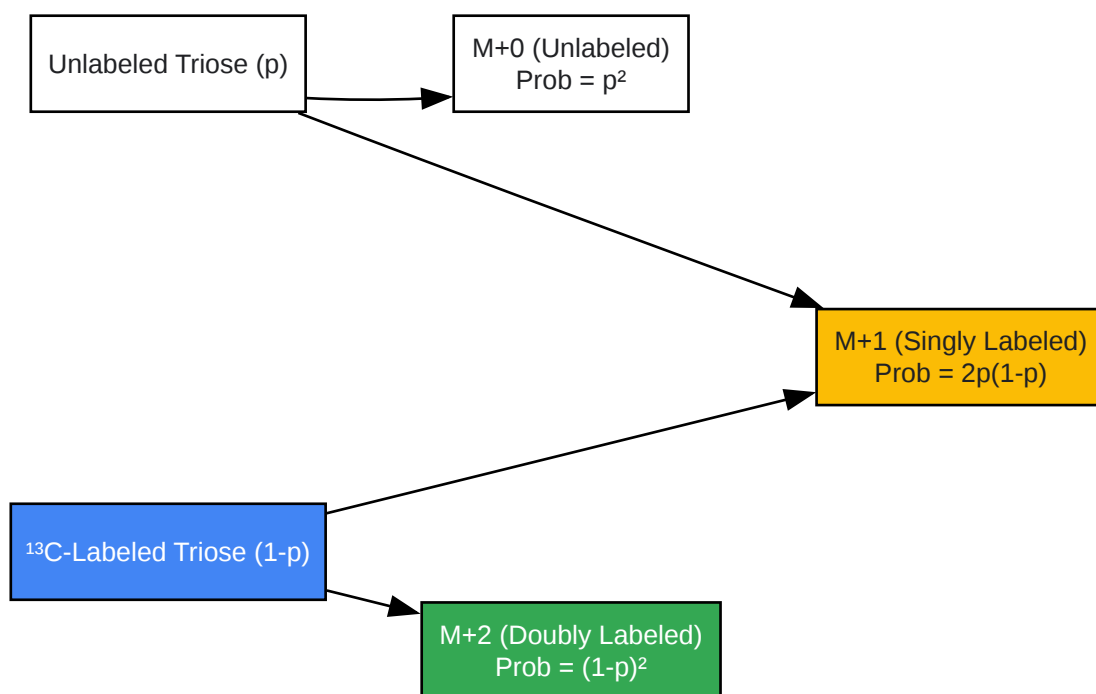
Glycerol, primarily released from the lipolysis of triglycerides in adipose tissue, is a key substrate for hepatic gluconeogenesis.^[1] When a ¹³C-labeled glycerol tracer is introduced into a biological system, it follows the endogenous pathway, allowing researchers to track the fate of the labeled carbon atoms into newly synthesized glucose.

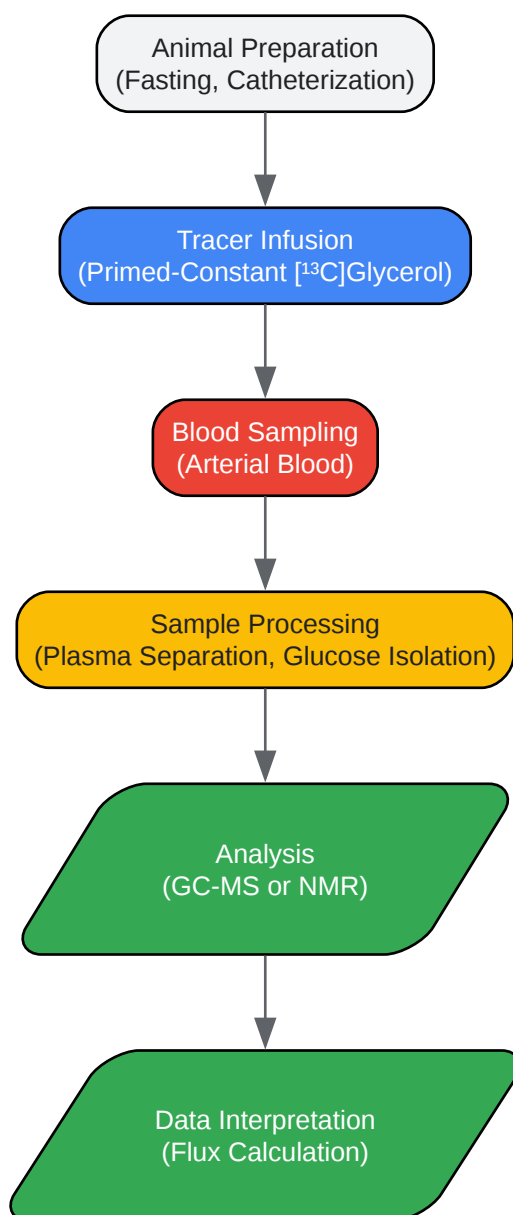
The core of the methodology relies on the entry of glycerol into the gluconeogenic pathway at the level of the triose phosphates.^[1] Glycerol is first phosphorylated to glycerol-3-phosphate by glycerol kinase. Subsequently, glycerol-3-phosphate dehydrogenase oxidizes it to dihydroxyacetone phosphate (DHAP), which then isomerizes to glyceraldehyde-3-phosphate (GAP). Two molecules of triose phosphate condense to form one molecule of glucose.^[2]

By using specifically labeled [$^{13}\text{C}_2$]glycerol (e.g., [1,3- $^{13}\text{C}_2$]glycerol), researchers can precisely follow the incorporation and distribution of the ^{13}C isotopes in the resulting glucose molecule. This information is then used to calculate the rate of gluconeogenesis from glycerol and its overall contribution to hepatic glucose production.

The diagram below illustrates the metabolic journey of carbon atoms from [1,3- $^{13}\text{C}_2$]glycerol to glucose. The labeled carbons (in red) from two glycerol molecules are incorporated into a single glucose molecule, resulting in a specific labeling pattern.







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References

- 1. Tracking the carbons supplying gluconeogenesis - PMC [pmc.ncbi.nlm.nih.gov]

- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
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